

An In-depth Technical Guide to the Safe Handling of Dodecyltrimethoxysilane

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Compound of Interest

Compound Name: Dodecyltrimethoxysilane

Cat. No.: B1293929

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Dodecyltrimethoxysilane** (CAS No: 3069-21-4). The information is compiled to ensure safe laboratory and research use, presenting quantitative data in accessible formats and outlining standard experimental methodologies for hazard determination.

Introduction

Dodecyltrimethoxysilane is a long-chain alkyltrimethoxysilane.^[1] It is a colorless to pale yellow liquid used as a silane coupling agent and surface modifier, particularly to enhance hydrophobicity and improve the bonding between inorganic and organic materials.^{[2][3]} Its applications are found in coatings, adhesives, construction for water-repellent treatments, and surface modification of nanoparticles.^{[2][3][4]} Given its reactive nature, a thorough understanding of its safety profile is critical for professionals handling this chemical.

Physical and Chemical Properties

The physical and chemical properties of **Dodecyltrimethoxysilane** are crucial for understanding its behavior and for safe handling and storage.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₃₄ O ₃ Si	[5]
Molecular Weight	290.51 g/mol	[5]
Appearance	Colorless to yellowish transparent liquid	[2][6]
Odor	Mild / No information available	[1][7]
Melting Point	-40 °C / -40 °F	[6][7]
Boiling Point	125 °C / 257 °F (at unknown pressure)	[6][7]
117-118 °C @ 1.25 Torr	[8]	
Density	0.89 g/cm ³	[7][9]
Flash Point	108 °C / 226.4 °F (closed cup)	[7][9]
Solubility	Insoluble in water; soluble in ordinary solvents	[6]

Hazard Identification and Classification


Dodecyltrimethoxysilane is classified based on the Globally Harmonized System (GHS). The primary hazards are related to irritation.[5]

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Sources:[5][6][9]

Signal Word: Warning[5]

Hazard Pictogram:

 alt text

Experimental Protocols for Hazard Determination

The hazard classifications listed above are determined by standardized experimental protocols. Below are brief descriptions of the methodologies typically employed.

- Skin Irritation (OECD Test Guideline 439): This in vitro method uses a reconstructed human epidermis (RhE) model that mimics the properties of human skin.[3][4][6] The test chemical is applied topically to the RhE tissue. Skin irritation potential is assessed by measuring cell viability after a set exposure time, typically using an MTT assay. A reduction in cell viability below 50% indicates that the substance is an irritant (GHS Category 2).[6][10] This method is a replacement for traditional animal testing.[11]
- Eye Irritation (OECD Test Guideline 405): The potential for acute eye irritation or corrosion is evaluated.[12] Historically, this test involved applying a single dose of the substance to one eye of an albino rabbit, using the other eye as a control.[1][13] Lesions of the cornea, iris, and conjunctiva are scored at specific intervals (e.g., 1, 24, 48, and 72 hours) to determine the degree and reversibility of irritation.[1][14] Modern approaches prioritize a weight-of-the-evidence analysis and in vitro methods to reduce animal testing.[1]
- Flash Point (ASTM D93): The flash point is determined using a Pensky-Martens closed-cup tester.[5][9] A sample of the chemical is heated at a slow, constant rate while being stirred.[15] An ignition source is applied at specified temperature intervals. The flash point is the lowest temperature at which the vapors above the liquid ignite momentarily.[15][16]
- Respiratory Irritation (OECD Test Guideline 403): Acute inhalation toxicity studies provide information on health hazards from short-term exposure.[17][18] Typically, rats are exposed to the test article (as a vapor or aerosol) for a set duration, usually 4 hours.[18] Animals are observed for at least 14 days for signs of toxicity and mortality.[18] This data is used to estimate the lethal concentration (LC50) and identify respiratory tract irritation.[19]

Handling, Storage, and Personal Protective Equipment (PPE)

Safe handling and storage are paramount to minimize exposure and risk.

- Handling:
 - Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid breathing vapors or mists.[\[9\]](#)[\[15\]](#)
 - Avoid contact with skin and eyes.[\[9\]](#)
 - Wash hands and any exposed skin thoroughly after handling.[\[7\]](#)[\[20\]](#)
 - Keep away from heat, sparks, and open flames.[\[17\]](#)
 - Use non-sparking tools to prevent ignition from electrostatic discharge.[\[9\]](#)
- Storage:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[7\]](#)[\[9\]](#)
 - Store away from incompatible materials such as moisture and water, as it can hydrolyze.[\[11\]](#)
 - Store under an inert gas atmosphere.[\[6\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[7\]](#)[\[15\]](#)
 - Skin Protection: Wear chemical-resistant, impervious gloves (e.g., nitrile rubber) and appropriate protective clothing to prevent skin exposure.[\[7\]](#)[\[11\]](#)
 - Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH-approved respirator with an organic vapor cartridge.[\[11\]](#)[\[15\]](#)

Emergency Procedures

- First-Aid Measures:
 - Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Get medical attention.[\[7\]](#)[\[9\]](#)
 - Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice. Take off contaminated clothing and wash it before reuse.[\[7\]](#)[\[9\]](#)
 - Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a poison center or doctor.[\[9\]](#)
 - Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Call a physician or poison control center immediately.[\[9\]](#)[\[21\]](#)
- Accidental Release Measures:
 - Ensure adequate ventilation and evacuate unnecessary personnel.[\[15\]](#)
 - Wear appropriate personal protective equipment.[\[7\]](#)
 - Prevent the product from entering drains.[\[15\]](#)
 - Contain the spill and soak it up with inert absorbent material (e.g., sand, earth).[\[7\]](#)[\[15\]](#)
Collect and place in a suitable, closed container for disposal.[\[7\]](#)
- Fire-Fighting Measures:
 - Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[\[9\]](#)[\[21\]](#)
 - Unsuitable Extinguishing Media: A solid water stream may scatter and spread the fire.[\[15\]](#)
[\[17\]](#)
 - Specific Hazards: Irritating fumes may develop when exposed to high temperatures.[\[11\]](#)

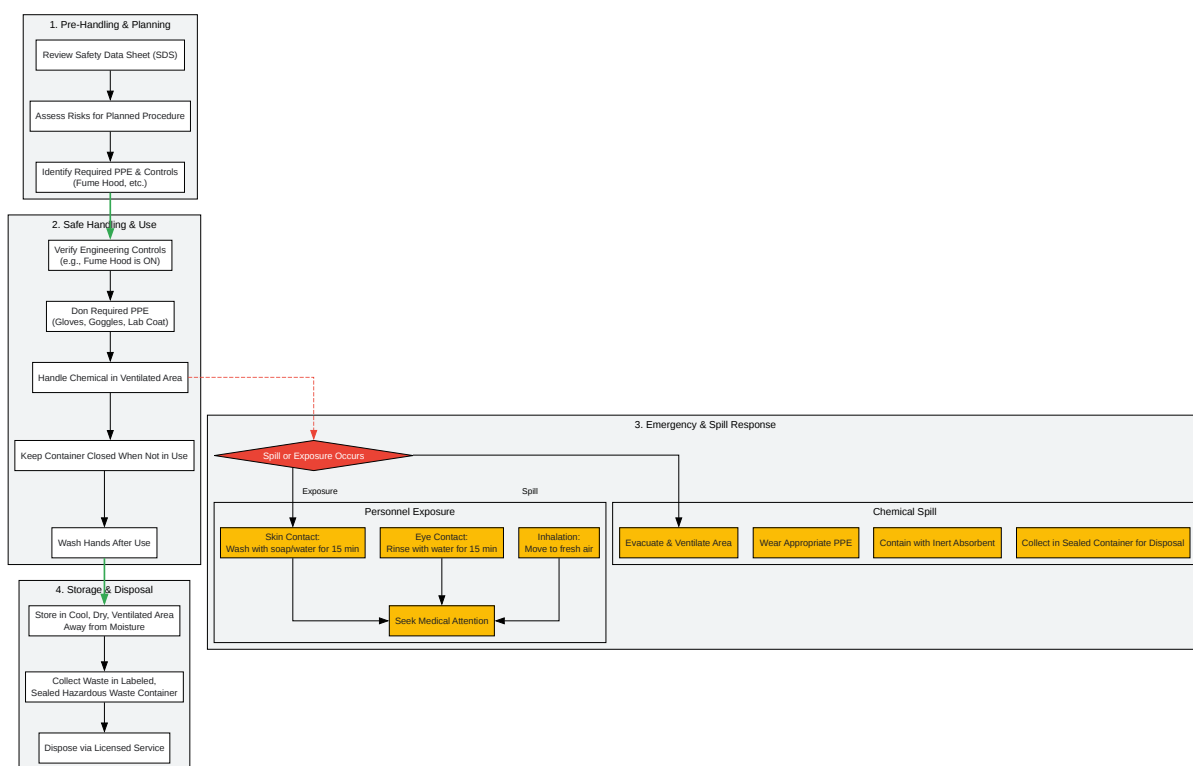
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[7]^[9]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. Unused or unwanted material should be treated as hazardous waste and disposed of by a licensed professional waste disposal service.^[9]^[20]

Workflow for Safe Handling of Dodecyltrimethoxysilane

The following diagram illustrates the logical workflow for safely managing **Dodecyltrimethoxysilane** in a research environment.



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Caption: Workflow for safe handling of **Dodecyltrimethoxysilane**.

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